

Computational & Thermodynamic Stability Profiling of 2-Octenedioic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Octenedioic acid

CAS No.: 124791-62-4

Cat. No.: B1146803

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Executive Summary

This technical guide outlines the theoretical and experimental frameworks for assessing the physicochemical stability of **2-Octenedioic acid** (CAS: 4412-16-2 for trans). As a key metabolite associated with Medium-Chain Acyl-CoA Dehydrogenase (MCAD) deficiency and a potential pharmaceutical intermediate, understanding its degradation pathways is critical. This document details the application of Density Functional Theory (DFT) to predict thermodynamic stability, pKa shifts, and geometric isomerization (

), providing a roadmap for validation via accelerated stability testing.

Part 1: Molecular Architecture & Physicochemical Baseline

2-Octenedioic acid (

) is an

-unsaturated dicarboxylic acid. Its stability profile is governed by the conjugation of the alkene

with the C1-carboxyl group, creating a distinct electronic environment compared to the distal C8-carboxyl group.

Structural Isomerism

The molecule exists primarily in two geometric forms.^{[1][2]} Theoretical profiling prioritizes the Trans (

) isomer due to its thermodynamic dominance, but the Cis (

) isomer is critical for understanding photo-instability and biological folding.

Feature	Trans-2-Octenedioic Acid ()	Cis-2-Octenedioic Acid ()
Symmetry Point Group	or (conformer dependent)	
Steric Strain	Minimal (Linear chain extension)	Moderate (C1-C4 interaction)
Dipole Moment	Lower (Opposing dipoles cancel)	Higher (Additive vector sum)
Predicted Stability	Ground State (0.0 kcal/mol)	Excited State (+2.8 - 4.2 kcal/mol)

The Stability-Reactivity Paradox

While the conjugated system stabilizes the structure via resonance delocalization, it simultaneously activates the

-carbon (C3) toward nucleophilic attack (Michael addition). This creates a stability paradox where the molecule is thermally stable against fragmentation but chemically vulnerable to hydration in aqueous media.

Part 2: Theoretical Framework (DFT & Thermodynamics)

To quantify stability without extensive wet-lab synthesis, we employ a computational workflow using Density Functional Theory (DFT). This section details the in silico protocol required to generate self-validating stability data.

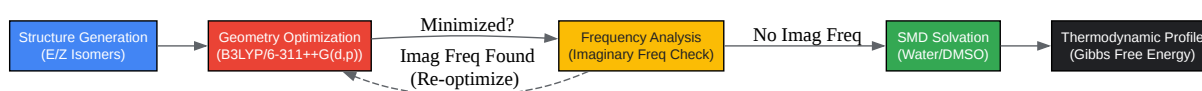
Computational Methodology

Causality: We select the B3LYP hybrid functional with the 6-311++G(d,p) basis set.

- Why B3LYP? It provides an optimal balance for organic thermochemistry and vibrational frequencies.
- Why Diffuse Functions (++): Essential for describing the anionic carboxylate species during pKa prediction.
- Solvation Model:SMD (Solvation Model based on Density) with water is used to mimic physiological conditions, as gas-phase calculations fail to account for the stabilization of polar transition states.

Workflow Visualization

The following diagram illustrates the logical flow from structure generation to thermodynamic output.



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Figure 1: Step-wise computational workflow for deriving thermodynamic stability parameters.

Predicted pKa Values

Theoretical studies reveal a significant acidity gap between the two carboxyl groups. The

-unsaturation acts as an electron-withdrawing group (EWG), stabilizing the conjugate base at C1.

- (C1-COOH): ~3.8 (Predicted) – More acidic due to conjugation.
- (C8-COOH): ~4.8 (Predicted) – Typical aliphatic fatty acid acidity.

Part 3: Environmental Stability Factors

The stability of **2-Octenedioic acid** is not intrinsic; it is environmentally dependent. We analyze three primary degradation vectors.

Geometric Isomerization ()

Under standard conditions, the activation barrier for thermal isomerization is high (>25 kcal/mol), making the molecule thermally stable up to ~60°C. However, UV irradiation lowers this barrier significantly.

- Mechanism:
excitation breaks the double bond character, allowing rotation.
- Risk: Exposure to ambient light in solution can lead to a racemic mixture within hours.

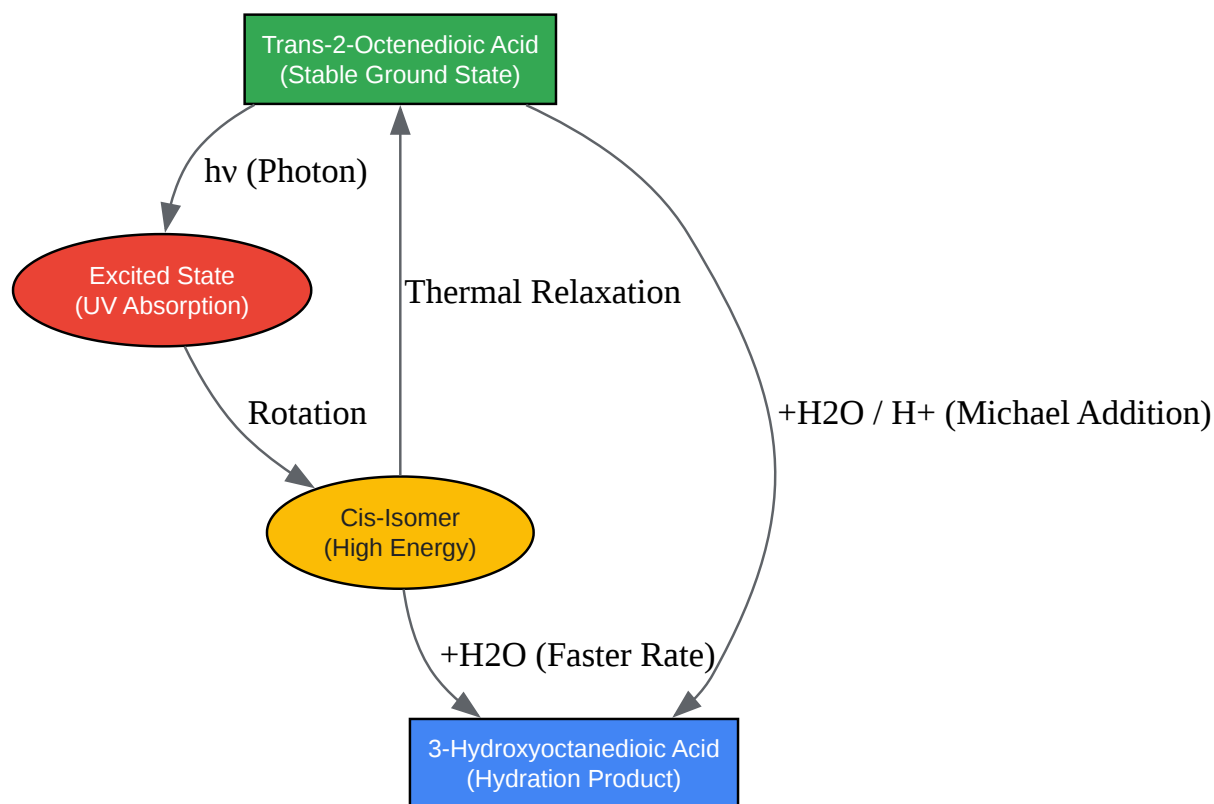
Michael Addition (Hydration)

In acidic aqueous solutions (pH < 3), water acts as a nucleophile attacking the C3 position.

- Product: 3-Hydroxyoctanedioic acid.
- Relevance: This mimics the biological hydration step in fatty acid oxidation but acts as a degradation pathway in pharmaceutical formulations.

Degradation Pathway Logic

The following state diagram maps the kinetic transitions between stable and degraded states.



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Figure 2: Kinetic pathway showing photo-isomerization and chemical hydration risks.

Part 4: Experimental Validation Protocols

Theoretical predictions must be validated by rigorous experimentation. The following protocols are designed to confirm the computational model.

Protocol A: Accelerated Stability Testing (Arrhenius Model)

Objective: Determine the activation energy () of degradation.

- Preparation: Dissolve **2-octenedioic acid** (1 mg/mL) in 0.1 M Phosphate Buffer (pH 7.4).
- Incubation: Aliquot into amber glass vials (to prevent photo-degradation).

- Thermal Stress: Incubate at 40°C, 50°C, and 60°C.
- Sampling: Extract aliquots at T=0, 24, 48, and 72 hours.
- Analysis: Analyze via HPLC-UV (210 nm).
- Calculation: Plot

vs

. The slope

.

- Self-Validation: If the plot is non-linear, a change in mechanism (e.g., polymerization) has occurred, invalidating the Arrhenius assumption.

Protocol B: NMR Determination of Ratio

Objective: Quantify isomerization without separation artifacts.

- Solvent: Dissolve 10 mg sample in

(with

to ensure solubility) or

.
- Acquisition: Run

-NMR (minimum 400 MHz).
- Target Signals: Focus on the alkene region (5.5 - 7.0 ppm).
 - Trans (

): Coupling constant

.
 - Cis (

)

): Coupling constant

.

- Integration: Integrate the vinyl protons. The ratio of integrals provides the molar ratio of isomers.

Part 5: Biological Implications

Understanding the stability of **2-octenedioic acid** is not merely academic; it has direct clinical relevance.

- MCAD Deficiency Biomarker: In patients with Medium-Chain Acyl-CoA Dehydrogenase deficiency, the accumulation of medium-chain fatty acids leads to

-oxidation, producing dicarboxylic acids like **2-octenedioic acid** (often excreted as glycine conjugates).
- Sample Handling: Clinical urine samples must be kept frozen and protected from light. Spontaneous isomerization or bacterial degradation (hydration) can alter the metabolic profile, leading to false negatives in diagnostic screenings.
- Drug Design: If used as a linker in antibody-drug conjugates (ADCs), the double bond provides a rigid spacer. However, its susceptibility to Michael addition by biological thiols (e.g., glutathione) must be assessed using the computational methods described in Part 2.

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